

# "thermodynamic properties of sodium amide"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Azanide

Cat. No.: B107984

[Get Quote](#)

An In-depth Technical Guide on the Thermodynamic Properties of Sodium Amide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of sodium amide ( $\text{NaNH}_2$ ). The information is curated for researchers, scientists, and professionals in drug development who utilize sodium amide in their work. This document summarizes key quantitative data, details relevant experimental protocols, and presents logical workflows for property determination.

## Core Thermodynamic Properties

Sodium amide is a highly reactive inorganic compound, and its thermodynamic properties are crucial for its safe handling and application in chemical synthesis.

## Data Summary

The fundamental thermodynamic and physical properties of sodium amide are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes	Citations
Molar Mass	39.01	g/mol	[1]	
Melting Point	210	°C	[1]	
483	K	[1]		
Boiling Point	400	°C	Begins to volatilize at this temperature.	[1]
673	K	[1]		
Decomposition Temperature	500 - 600	°C	Decomposes into its constituent elements.	
Standard Enthalpy of Formation ( $\Delta_f H^\circ_{298}$ )	-118.8	kJ/mol	For the solid state.	[1]
Standard Molar Entropy ( $S^\circ_{298}$ )	76.9	J/(mol·K)	For the solid state.	[1]
Heat Capacity ( $C_p$ ) at 298.15 K	66.15	J/(mol·K)	For the solid state.	[2]
Density	1.39	g/cm <sup>3</sup>	At 20 °C.	[1]

## Experimental Protocols

The determination of the thermodynamic properties of a reactive compound like sodium amide requires specialized experimental techniques.

## Synthesis of Sodium Amide

A common method for the laboratory-scale synthesis of sodium amide involves the reaction of sodium metal with anhydrous ammonia gas at elevated temperatures.

Procedure:

- A reaction vessel, typically a three-necked flask equipped with a gas inlet, a condenser, and a stirrer, is thoroughly dried and purged with an inert gas like nitrogen or argon.
- Clean sodium metal is placed in the reaction vessel.
- The vessel is heated to melt the sodium (melting point: 97.8 °C).
- Dry ammonia gas is then passed over the molten sodium. The reaction is typically carried out at a temperature of 350 °C.[3]
- The reaction is highly exothermic and proceeds to form sodium amide and hydrogen gas.
- The resulting sodium amide is a white to grayish solid. Due to its high reactivity, it must be handled and stored under an inert atmosphere to prevent contact with air and moisture.[1]

## Determination of Melting Point

The melting point of sodium amide is determined using standard techniques, with precautions taken due to its reactivity.

Procedure (Capillary Method):

- A small, finely powdered sample of sodium amide is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate.
- The temperature at which the solid sample is observed to transition into a liquid is recorded as the melting point. Given the reactivity of sodium amide, this is performed in a sealed capillary under an inert atmosphere.

## Determination of Boiling Point

The boiling point of sodium amide is challenging to measure directly due to its tendency to decompose at high temperatures. The reported value often refers to the temperature at which it begins to volatilize significantly. A common method for determining the boiling point of a substance is the Thiele tube method.

Procedure (Thiele Tube Method - General):

- A small amount of the liquid is placed in a small test tube, and an inverted capillary tube is added.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat source is removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.<sup>[4][5]</sup>

For a substance like sodium amide, this would need to be conducted under an inert atmosphere to prevent decomposition and reaction with air.

## Thermal Decomposition Analysis

The thermal stability and decomposition of sodium amide are critical parameters, often investigated using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Thermogravimetric Analysis (TGA): TGA measures the change in mass of a sample as a function of temperature.

- A small, accurately weighed sample of sodium amide is placed in a TGA crucible.
- The crucible is placed in the TGA furnace.
- The sample is heated at a constant rate under a controlled atmosphere (e.g., nitrogen or argon).
- The mass of the sample is continuously monitored. A loss in mass indicates decomposition.
- Studies have shown that sodium amide decomposes in a stepwise manner, with an initial release of ammonia.<sup>[6][7]</sup>

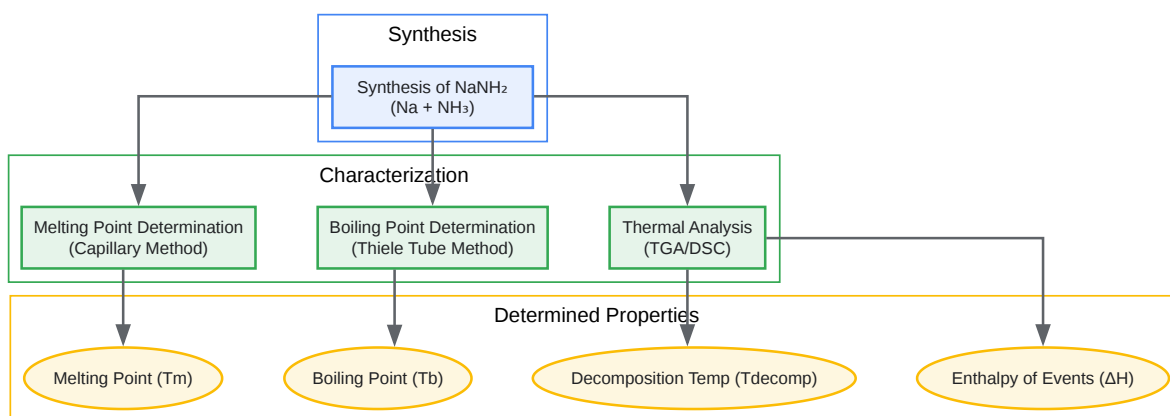
Differential Scanning Calorimetry (DSC): DSC measures the difference in heat flow between a sample and a reference as a function of temperature.

- A small, encapsulated sample of sodium amide is placed in the DSC instrument along with an empty reference pan.
- The sample and reference are heated at a controlled rate.
- Endothermic or exothermic events, such as melting and decomposition, are recorded as peaks in the DSC thermogram.
- DSC studies on sodium amide show an endothermic peak corresponding to its melting point around 210 °C, followed by decomposition at higher temperatures.[6][8]

## Visualizations

### Logical Workflow for Thermodynamic Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key thermodynamic properties of sodium amide.



[Click to download full resolution via product page](#)

Caption: Workflow for determining thermodynamic properties of sodium amide.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sodium amide - Sciencemadness Wiki [sciencemadness.org]
- 2. Sodium amide - Wikipedia [en.wikipedia.org]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 6. Thermal decomposition of sodium amide,  $\text{NaNH}_2$ , and sodium amide hydroxide composites,  $\text{NaNH}_2\text{--NaOH}$  - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["thermodynamic properties of sodium amide"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107984#thermodynamic-properties-of-sodium-amide]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)